

Application Notes and Protocols: 2-Chloroethanesulfonyl Chloride in Polymer Chemistry

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Compound of Interest

Compound Name: **2-Chloroethanesulfonyl chloride**

Cat. No.: **B042494**

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the utilization of **2-chloroethanesulfonyl chloride** in the synthesis of functional polymers. This versatile reagent serves as a key building block for creating polymers with tailored properties for a range of applications, including advanced materials and drug delivery systems.

Introduction

2-Chloroethanesulfonyl chloride (CESC) is a bifunctional molecule that offers a gateway to a variety of functionalized polymers. Its reactivity stems from two key functional groups: the sulfonyl chloride, which readily reacts with nucleophiles like alcohols and amines, and the 2-chloroethyl group, which can undergo elimination to form a vinyl group or be used for further chemical modification.^[1] A primary application of CESC in polymer chemistry is its role as a precursor to vinylsulfonyl chloride and its derivatives, which are valuable monomers for polymerization.^[2] This allows for the introduction of the sulfonyl group into polymer backbones, imparting unique properties and providing a handle for further functionalization.

These application notes will detail two primary polymerization strategies involving monomers derived from **2-chloroethanesulfonyl chloride**:

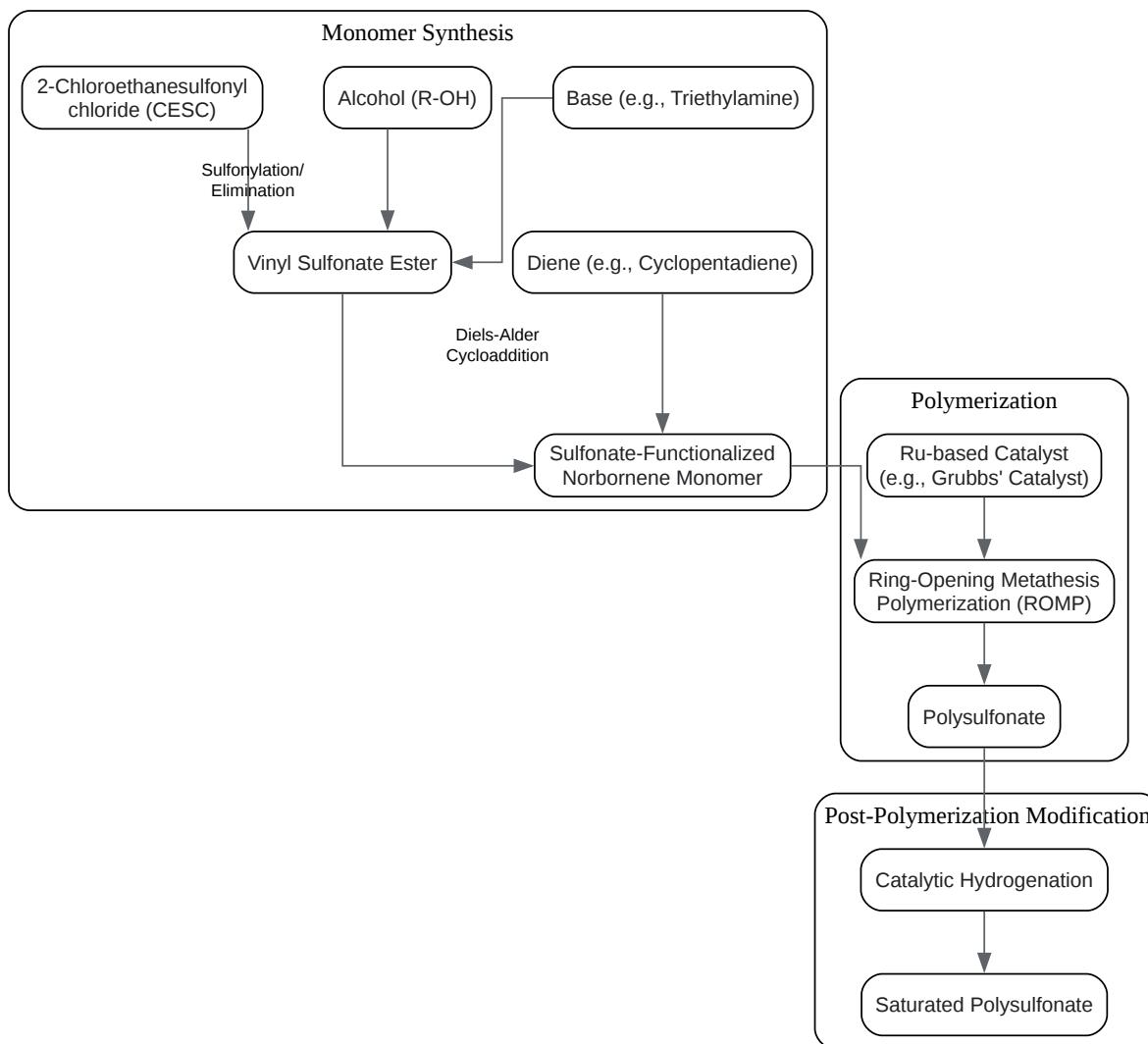
- Synthesis of Polysulfonates via Ring-Opening Metathesis Polymerization (ROMP)

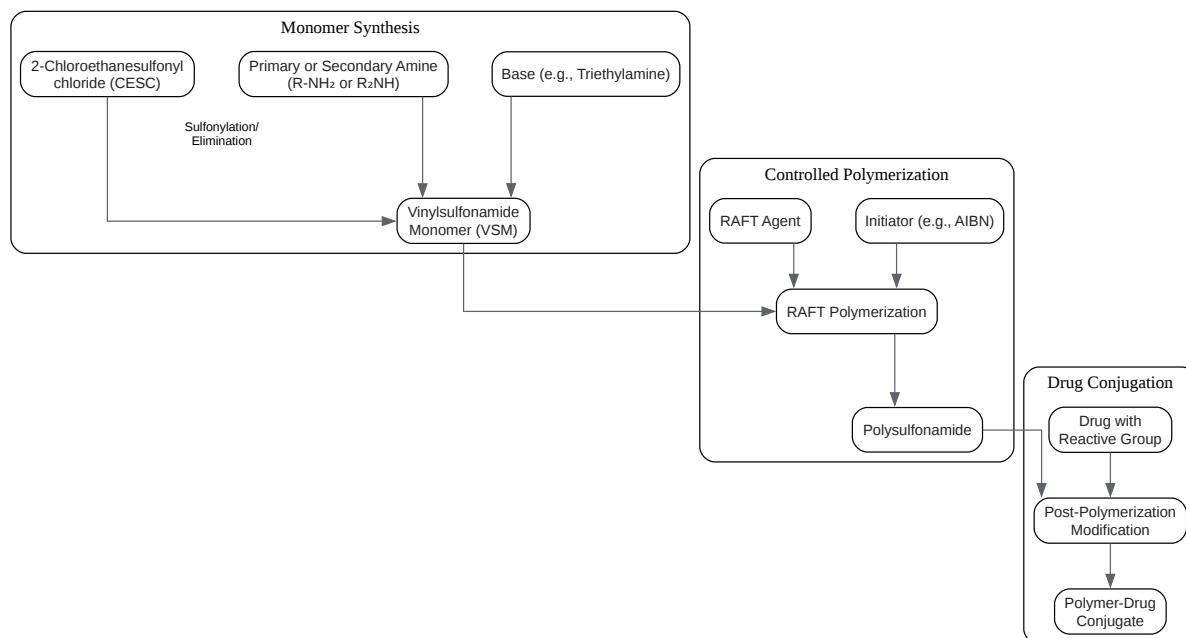
- Synthesis of Polysulfonamides via Reversible Addition-Fragmentation Chain-Transfer (RAFT) Polymerization for Drug Delivery Applications

Application Note 1: Synthesis of Polysulfonates via Ring-Opening Metathesis Polymerization (ROMP)

This section details the synthesis of functionalized norbornene monomers from **2-chloroethanesulfonyl chloride** and their subsequent polymerization via ROMP to yield well-defined polysulfonates. These sulfur-containing polymers have applications ranging from optical materials to proton-conducting membranes.

Workflow for Polysulfonate Synthesis via ROMP





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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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